

Gpx4-IN-9: Application Notes and Protocols for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of Gpx4-IN-9, a potent and selective covalent inhibitor of Glutathione Peroxidase 4 (GPX4), in cell culture. By inhibiting GPX4, Gpx4-IN-9 induces ferroptosis, an iron-dependent form of programmed cell death characterized by the accumulation of lipid peroxides.[1][2] This makes Gpx4-IN-9 a valuable tool for studying the mechanisms of ferroptosis and exploring its therapeutic potential in diseases such as cancer.[2][3]

Mechanism of Action

Gpx4-IN-9, also known as Compound A16, directly and selectively targets the selenocysteine residue in the active site of GPX4, leading to its irreversible inactivation.[1][4] GPX4 is a crucial enzyme that protects cells from oxidative damage by reducing phospholipid hydroperoxides to non-toxic lipid alcohols, a process that utilizes glutathione (GSH) as a cofactor.[4] Inhibition of GPX4 by Gpx4-IN-9 disrupts this protective mechanism, leading to an accumulation of lipid reactive oxygen species (ROS). In the presence of iron, these lipid peroxides propagate, causing extensive membrane damage and culminating in ferroptotic cell death.[1][2]

Data Presentation Quantitative Data Summary: Cytotoxicity of GPX4 Inhibitors



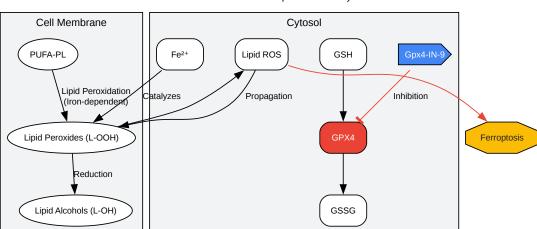
The half-maximal inhibitory concentration (IC50) of Gpx4-IN-9 and other well-characterized GPX4 inhibitors varies across different cancer cell lines. The following table summarizes reported IC50 values, which can serve as a reference for designing dose-response experiments.

Inhibitor	Cell Line	Cancer Type	IC50 (μM)	Incubation Time (hours)	Reference
Gpx4-IN-9	AsPC-1	Pancreatic Cancer	0.02 - 0.2	Not Specified	[5]
Gpx4-IN-9	MIA PaCa-2	Pancreatic Cancer	0.02 - 0.2	Not Specified	[5]
Gpx4-IN-9	PANC-1	Pancreatic Cancer	0.02 - 0.2	Not Specified	[5]
Gpx4-IN-9	BxPC-3	Pancreatic Cancer	0.02 - 0.2	Not Specified	[5]
Gpx4-IN-9	CAPAN-2	Pancreatic Cancer	> 10	Not Specified	[5]
RSL3	HCT116	Colorectal Cancer	4.084	24	[6]
RSL3	LoVo	Colorectal Cancer	2.75	24	[6]
RSL3	HT29	Colorectal Cancer	12.38	24	[6]
ML210	BJeLR (HRASV12)	Fibrosarcoma	0.071	48	[7]
ML210	BJeH-LT	Fibroblast	0.272	48	[7]
ML210	DRD	Fibrosarcoma	0.107	48	[7]
ML210	HT1080	Fibrosarcoma	0.1	Not Specified	[8]



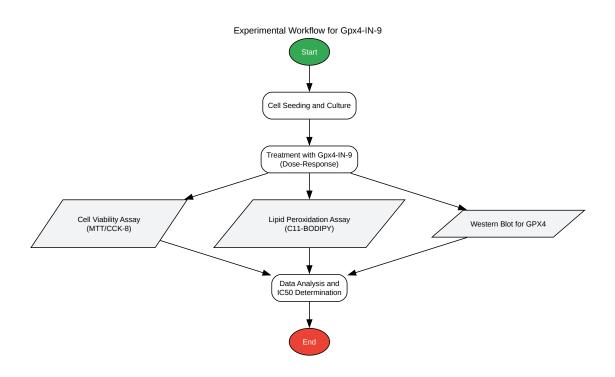
Signaling Pathway Diagram





GPX4-Mediated Ferroptosis Pathway





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